

# Application Notes and Protocols for Ferric-EDTA Stock Solution Preparation in Hydroponics

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## Compound of Interest

Compound Name: Ferric-EDTA

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These application notes provide a comprehensive guide to preparing ferric ethylenediaminetetraacetic acid (Fe-EDTA) stock solutions for hydroponic applications. Iron is a crucial micronutrient for plant growth, and its availability in a soluble form is essential for optimal plant health and development. Chelation with EDTA prevents iron from precipitating out of the nutrient solution, particularly at varying pH levels, ensuring its continuous availability to the plants.[1][2][3]

## Principles of Iron Chelation

Iron exists in two primary oxidation states in aqueous solutions: ferrous ( $\text{Fe}^{2+}$ ) and ferric ( $\text{Fe}^{3+}$ ). In typical hydroponic nutrient solutions, iron can easily react with phosphates and hydroxides to form insoluble precipitates, rendering it unavailable to plants.[2] A chelating agent like EDTA envelops the iron ion, forming a stable, water-soluble complex that protects it from these reactions.[1][3] The stability of the Fe-EDTA complex is pH-dependent, being most effective in a pH range of 4.0 to 6.5.[4][5] Above pH 7.0, its effectiveness diminishes.[4]

## Data Presentation: Ferric-EDTA Stock Solution Recipes

The following tables summarize various published methods for preparing Fe-EDTA stock solutions. These recipes offer flexibility in terms of starting materials and desired final

concentrations.

Table 1: Preparation from Ferrous Sulfate and Disodium EDTA

Component	Amount per 1 L of Stock Solution	Resulting Concentration	Final Dilution & Target Fe Concentration	Reference
Ferrous Sulfate Heptahydrate ( $\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$ )	29.4 g	106 mM (5936 ppm Fe)	Varies based on experimental needs.	<a href="#">[6]</a>
Disodium EDTA ( $\text{C}_{10}\text{H}_{14}\text{N}_2\text{Na}_2\text{O}_8 \cdot 2\text{H}_2\text{O}$ )	33.2 g	106 mM		
1N Sodium Hydroxide (NaOH)	89.2 mL	<a href="#">[6]</a>		
Ferrous Sulfate Heptahydrate ( $\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$ )	5.52 g	200x Stock Solution	5 mL per 1 L of medium for 27.8 mg/L $\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$	
Disodium EDTA ( $\text{C}_{10}\text{H}_{14}\text{N}_2\text{Na}_2\text{O}_8 \cdot 2\text{H}_2\text{O}$ )	7.45 g			

Table 2: Preparation from Ferric Ammonium Sulfate and Disodium EDTA

Component	Amount per 1 L of Stock Solution	Resulting Concentration	Final Dilution & Target Fe Concentration	Reference
Ferric Ammonium Sulfate ( $\text{Fe}(\text{NH}_4)_2(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$ )	0.7 g	1.7 mM	Varies based on experimental needs.	[7]
Disodium EDTA ( $\text{Na}_2\text{EDTA} \cdot 2\text{H}_2\text{O}$ )	0.66 g	1.7 mM	[7]	

Table 3: Preparation from Pre-made Iron Chelate Powder

Component	Amount	Resulting Concentration	Final Dilution & Target Fe Concentration	Reference
Iron Chelate Powder (13% Fe)	57 g in 1 gallon (3.785 L) of water	~1900 ppm Fe	1-2 tsp (5-10 mL) per 10 gallons (37.85 L) of reservoir water for 2-5 ppm Fe	[4]

## Experimental Protocols

Below are detailed protocols for preparing Fe-EDTA stock solutions based on the data presented.

### Protocol 1: Preparation of High-Concentration Fe-EDTA Stock Solution from Ferrous Sulfate and Disodium EDTA

This protocol yields a 106 mM Fe-EDTA stock solution containing approximately 5936 ppm of iron.

Materials:

- Ferrous Sulfate Heptahydrate ( $\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$ )
- Disodium EDTA ( $\text{C}_{10}\text{H}_{14}\text{N}_2\text{Na}_2\text{O}_8 \cdot 2\text{H}_2\text{O}$ )
- Sodium Hydroxide ( $\text{NaOH}$ ), 1N solution
- Deionized or distilled water
- Magnetic stirrer and stir bar
- Beakers (250 mL, 1 L)
- Graduated cylinders (100 mL, 1 L)
- pH meter
- Opaque storage bottle

#### Procedure:

- In a 250 mL beaker, dissolve 33.2 g of Disodium EDTA in approximately 200 mL of deionized water. Gentle heating and stirring may be required to fully dissolve the powder.
- In a separate 100 mL beaker, prepare an 89.2 mL solution of 1N Sodium Hydroxide.
- In another 250 mL beaker, dissolve 29.4 g of Ferrous Sulfate Heptahydrate in approximately 100 mL of deionized water.
- Slowly add the  $\text{NaOH}$  solution to the Disodium EDTA solution while stirring continuously.
- Next, slowly pour the Ferrous Sulfate solution into the EDTA- $\text{NaOH}$  mixture while stirring.
- Transfer the final mixture to a 1 L graduated cylinder and bring the total volume to 1 L with deionized water.
- Stir the solution thoroughly and leave it overnight in a dark place.[\[6\]](#)
- Store the resulting stock solution in an opaque bottle to prevent photodegradation.[\[5\]](#)

## Protocol 2: Preparation of Fe-EDTA Stock Solution from Ferric Ammonium Sulfate and Disodium EDTA

This protocol produces a 1.7 mM Fe-EDTA stock solution.

### Materials:

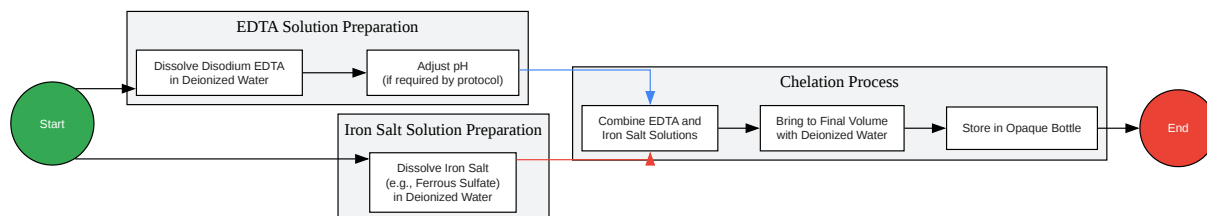
- Ferric Ammonium Sulfate ( $\text{Fe}(\text{NH}_4)_2(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$ )
- Disodium EDTA ( $\text{Na}_2\text{EDTA} \cdot 2\text{H}_2\text{O}$ )
- Deionized or distilled water
- Magnetic stirrer and stir bar
- Beakers (250 mL, 1 L)
- Graduated cylinder (1 L)
- pH meter

### Procedure:

- In a 1 L beaker, dissolve 0.66 g of Disodium EDTA in 700 mL of deionized water.
- Adjust the pH of the EDTA solution to 7.5 using a suitable acid or base (e.g., dilute NaOH or  $\text{H}_2\text{SO}_4$ ) while monitoring with a pH meter.
- In a separate 250 mL beaker, dissolve 0.7 g of Ferric Ammonium Sulfate in 100 mL of deionized water.
- Add the Ferric Ammonium Sulfate solution to the pH-adjusted EDTA solution while stirring.
- Transfer the combined solution to a 1 L graduated cylinder and bring the final volume to 1 L with deionized water.
- Store the stock solution in a cool, dark place.

# Mandatory Visualizations

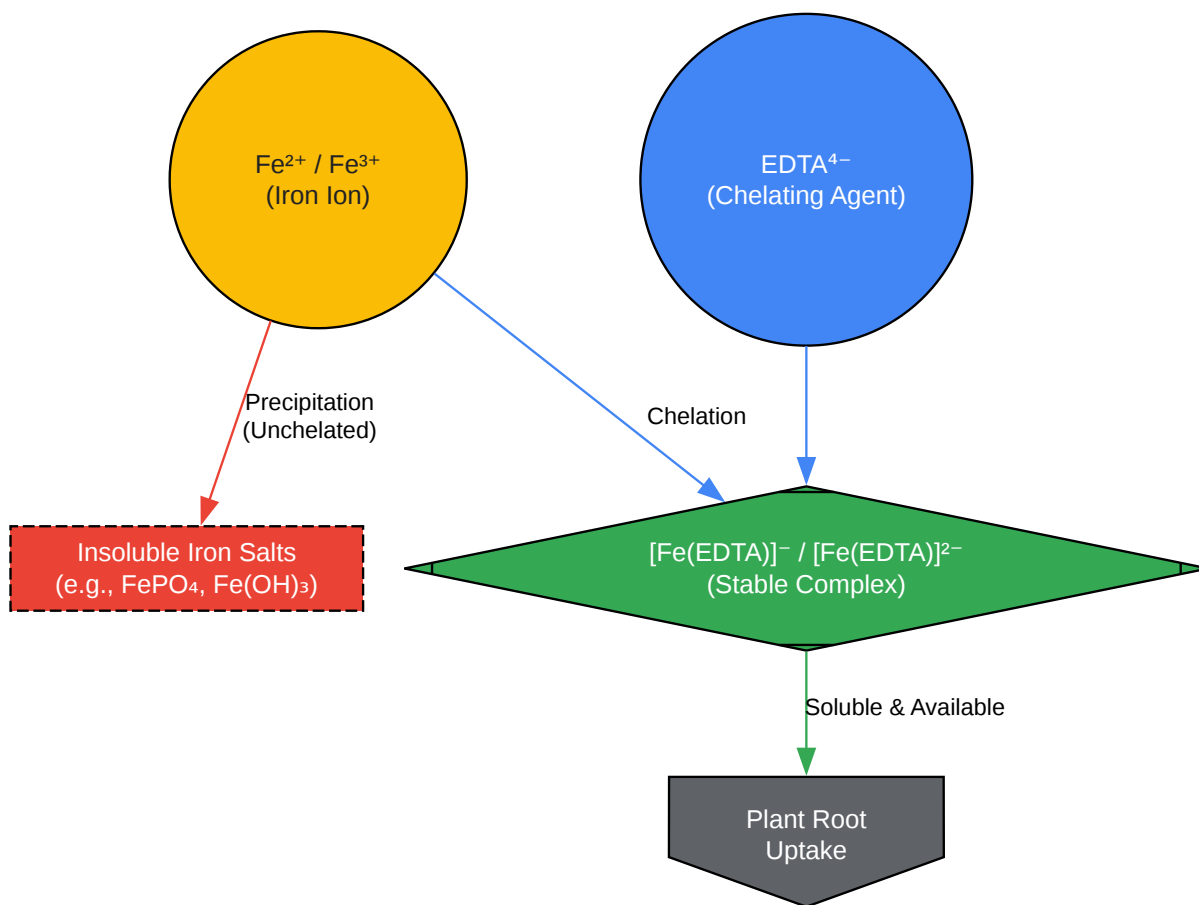
## Logical Workflow for **Ferric-EDTA** Stock Solution Preparation



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Caption: Workflow for preparing a **Ferric-EDTA** stock solution.

Signaling Pathway of Iron Chelation with EDTA



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Caption: The process of iron chelation by EDTA for plant uptake.

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## References

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- To cite this document: BenchChem. [Application Notes and Protocols for Ferric-EDTA Stock Solution Preparation in Hydroponics]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b093623#ferric-edta-stock-solution-preparation-for-hydroponics]

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